

Toxicological Profile of 3-Nitrooxypropanol in Livestock: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-Nitrooxypropanol

Cat. No.: B8240637

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Executive Summary

3-Nitrooxypropanol (3-NOP) is a potent inhibitor of enteric methane formation in ruminants, offering a promising strategy to mitigate greenhouse gas emissions from the livestock sector. This technical guide provides a comprehensive overview of the toxicological profile of 3-NOP in livestock, with a focus on cattle, sheep, and goats. The information presented is collated from peer-reviewed scientific literature and regulatory assessments, providing a robust resource for researchers, scientists, and drug development professionals. The data indicates that 3-NOP is rapidly metabolized and poses a low toxicological risk to livestock when used at recommended dosages. An Acceptable Daily Intake (ADI) has been established based on comprehensive toxicological evaluations.

Introduction

3-Nitrooxypropanol (3-NOP) is a non-protein nitrogen compound that specifically targets and inhibits the enzyme methyl-coenzyme M reductase (MCR) in methanogenic archaea within the rumen. This targeted action disrupts the final step of methanogenesis, leading to a significant reduction in enteric methane emissions. As the adoption of 3-NOP as a feed additive increases, a thorough understanding of its toxicological profile in target livestock species is paramount. This guide summarizes the key findings from toxicological studies, including acute, sub-chronic, chronic, reproductive, and genotoxicity assessments.

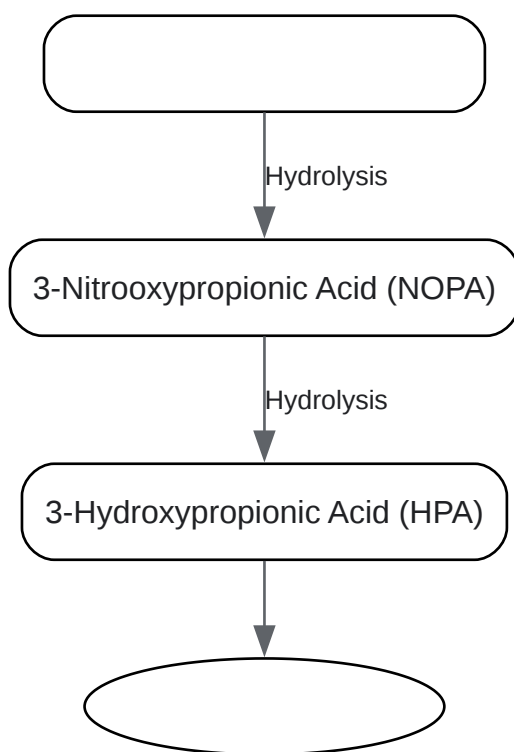
Absorption, Distribution, Metabolism, and Excretion (ADME)

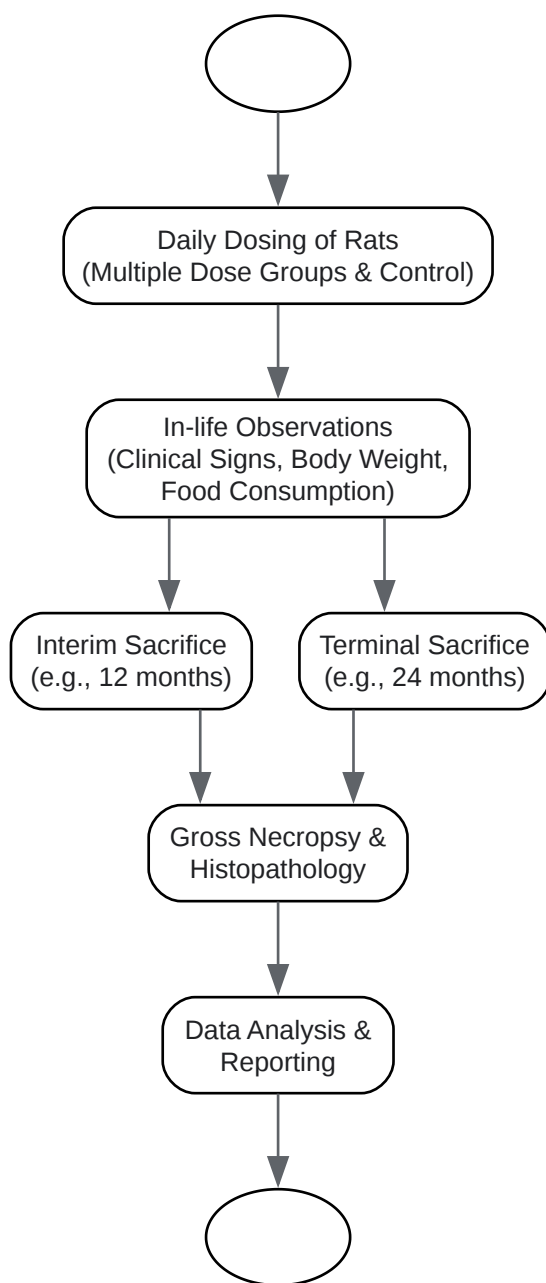
Studies in ruminants have demonstrated that 3-NOP is rapidly and extensively metabolized.

- Absorption: Following oral administration, 3-NOP is readily absorbed.
- Distribution: Due to its rapid metabolism, 3-NOP does not accumulate in the bloodstream or tissues.
- Metabolism: The primary metabolic pathway of 3-NOP involves its hydrolysis into 3-nitrooxypropionic acid (NOPA) and subsequently to 3-hydroxypropionic acid (HPA), a naturally occurring compound in mammals.
- Excretion: The metabolites of 3-NOP are primarily excreted in the urine.

The rapid metabolism and clearance of 3-NOP and its metabolites from the body are key factors in its favorable safety profile.

Diagram: Metabolic Pathway of 3-Nitrooxypropanol





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